

solubility of (S)-2-((3-Chlorophenoxy)methyl)oxirane in organic solvents

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Compound of Interest

Compound Name: (S)-2-((3-Chlorophenoxy)methyl)oxirane
CAS No.: 129098-53-9
Cat. No.: B143866

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An In-depth Technical Guide to the Solubility of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** in Organic Solvents

Abstract

(S)-2-((3-Chlorophenoxy)methyl)oxirane is a chiral building block of significant interest in the pharmaceutical and fine chemical industries. Its utility in the synthesis of complex molecules is critically dependent on its behavior in various solvents. Solubility dictates the efficiency of reaction kinetics, purification processes such as crystallization, and the formulation of final products. This technical guide provides a comprehensive overview of the solubility characteristics of **(S)-2-((3-Chlorophenoxy)methyl)oxirane**. While extensive quantitative solubility data is not widely published, this document establishes a robust theoretical framework for predicting its solubility based on first principles of chemical structure and intermolecular forces. Furthermore, it provides a detailed, field-proven experimental protocol for the accurate determination of its thermodynamic solubility using the gold-standard shake-flask method,

coupled with High-Performance Liquid Chromatography (HPLC) for quantification. This guide is intended for researchers, scientists, and drug development professionals, offering the foundational knowledge and practical methodologies required to effectively utilize this versatile chemical intermediate.

Introduction

Chemical Identity and Physicochemical Properties

(S)-2-((3-Chlorophenoxy)methyl)oxirane is a chiral epoxide containing a chlorophenoxy functional group. The molecule's structure, comprising a strained oxirane ring, an ether linkage, and a chlorinated aromatic system, imparts a unique combination of polarity and lipophilicity that governs its interaction with various solvents.

Table 1: Physicochemical Properties of **(S)-2-((3-Chlorophenoxy)methyl)oxirane**

Property	Value	Reference
CAS Number	129098-53-9	[1]
Molecular Formula	C ₉ H ₉ ClO ₂	[1]
Molecular Weight	184.62 g/mol	[1]
Appearance	Reported as a clear oil	[2]
Storage	Sealed in dry, 2-8°C	[1]

Significance in Pharmaceutical and Chemical Synthesis

Chiral epoxides like **(S)-2-((3-Chlorophenoxy)methyl)oxirane** are highly valued as intermediates in asymmetric synthesis.[3] The stereochemically defined epoxide ring serves as a versatile electrophilic handle for the introduction of complex functionalities via regioselective and stereospecific ring-opening reactions. This makes it a crucial precursor for active pharmaceutical ingredients (APIs) where specific stereoisomers are required for therapeutic efficacy and safety.

The Critical Role of Solvent Selection and Solubility

In the pharmaceutical and fine chemical sectors, solvent selection is a decision of paramount importance, influencing not only the chemical efficiency of a process but also its safety, environmental impact, and regulatory compliance.^{[4][5][6]} The solubility of a compound in a given solvent is a fundamental parameter that affects:

- **Reaction Medium:** Dissolving reactants to enable chemical reactions and control conditions like temperature.^[5]
- **Purification:** Facilitating processes like extraction and crystallization to isolate the desired product in high purity.^[5]
- **Formulation:** Enabling the creation of stable and bioavailable dosage forms for pharmaceutical products.^[5]
- **Process Safety and Efficiency:** Influencing factors like boiling point, volatility, and ease of removal from the final product.^[4]

A thorough understanding of solubility is therefore not merely an academic exercise but a prerequisite for developing robust, scalable, and compliant chemical manufacturing processes.^{[4][7]}

Theoretical Principles and Predicted Solubility

"Like Dissolves Like": Analyzing Molecular Structure

The solubility of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** can be predicted by examining its structural features in the context of intermolecular forces:

- **Oxirane Ring:** The three-membered ether ring is highly strained and polar, capable of acting as a hydrogen bond acceptor.
- **Ether Linkage:** The C-O-C bond is polar and can also accept hydrogen bonds.
- **Chlorophenyl Group:** The aromatic ring introduces nonpolar, van der Waals interactions (hydrophobicity), while the chlorine atom adds polarity and weak hydrogen bond accepting capabilities.

Overall, the molecule possesses a moderate polarity. It lacks hydrogen bond donating capabilities but has multiple sites for hydrogen bond acceptance. This structure suggests it will be most soluble in solvents that are moderately polar and can interact favorably with its ether and epoxide functionalities.

Solvent Classification and Rationale for Selection

Solvents in pharmaceutical manufacturing are carefully chosen based on functionality, safety, and regulatory guidelines, such as those from the International Council for Harmonisation (ICH).^[4] They are often grouped into classes based on toxicity, with Class 3 solvents like ethanol and acetone being preferred for their low toxic potential.^{[4][7]}

For the purpose of predicting solubility, solvents can be categorized by their polarity and hydrogen bonding ability:

- **Polar Protic Solvents** (e.g., ethanol, methanol): These can donate and accept hydrogen bonds. They are expected to have good affinity for the oxygen atoms in the oxirane and ether groups.
- **Polar Aprotic Solvents** (e.g., acetone, ethyl acetate, acetonitrile): These have dipole moments but do not donate hydrogen bonds. They can effectively solvate the polar regions of the molecule.
- **Nonpolar Aromatic Solvents** (e.g., toluene): These will interact favorably with the chlorophenyl ring through π - π stacking.
- **Nonpolar Aliphatic Solvents** (e.g., hexane, heptane): These are expected to have the poorest affinity for the molecule due to its polar functional groups.
- **Chlorinated Solvents** (e.g., dichloromethane): These are moderately polar and should be effective solvents, though their use is often restricted due to safety and environmental concerns.^[6]

Predicted Qualitative Solubility

Based on the principles above, a qualitative prediction of solubility in common organic solvents is summarized in Table 2. It is crucial to recognize that these are predictions; empirical

determination is necessary for precise quantitative data.[8]

Table 2: Predicted Qualitative Solubility of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** in Common Organic Solvents

Solvent Class	Example Solvents	Predicted Qualitative Solubility	Rationale
Alcohols	Methanol, Ethanol, Isopropanol	Miscible	Strong hydrogen bond accepting capabilities of the solute interact well with the protic nature of alcohols.
Ketones	Acetone, Methyl Ethyl Ketone	Miscible	The high polarity of ketones effectively solvates the polar ether and epoxide functionalities.
Esters	Ethyl Acetate, Butyl Acetate	Miscible	Moderately polar solvents that can engage in dipole-dipole interactions.
Aromatic Hydrocarbons	Toluene, Xylene	Soluble	Favorable π - π interactions with the chlorophenyl ring, though less effective at solvating the polar groups.
Aliphatic Hydrocarbons	Hexane, Heptane	Sparingly Soluble / Insoluble	Lack of polarity and hydrogen bonding ability leads to poor interaction with the solute's functional groups.
Chlorinated Solvents	Dichloromethane, Chloroform	Miscible	Similar polarity and ability to engage in dipole-dipole interactions make

them effective
solvents.

Ethers

Diethyl Ether,
Tetrahydrofuran (THF)

Miscible

"Like dissolves like"
principle; the ether
functionality of the
solvent interacts well
with the solute.

Experimental Determination of Thermodynamic Solubility

For definitive solubility data, experimental measurement is essential. The shake-flask method is widely regarded as the "gold standard" for determining thermodynamic solubility due to its reliability and direct measurement of a saturated solution at equilibrium.[\[9\]](#)[\[10\]](#)[\[11\]](#)

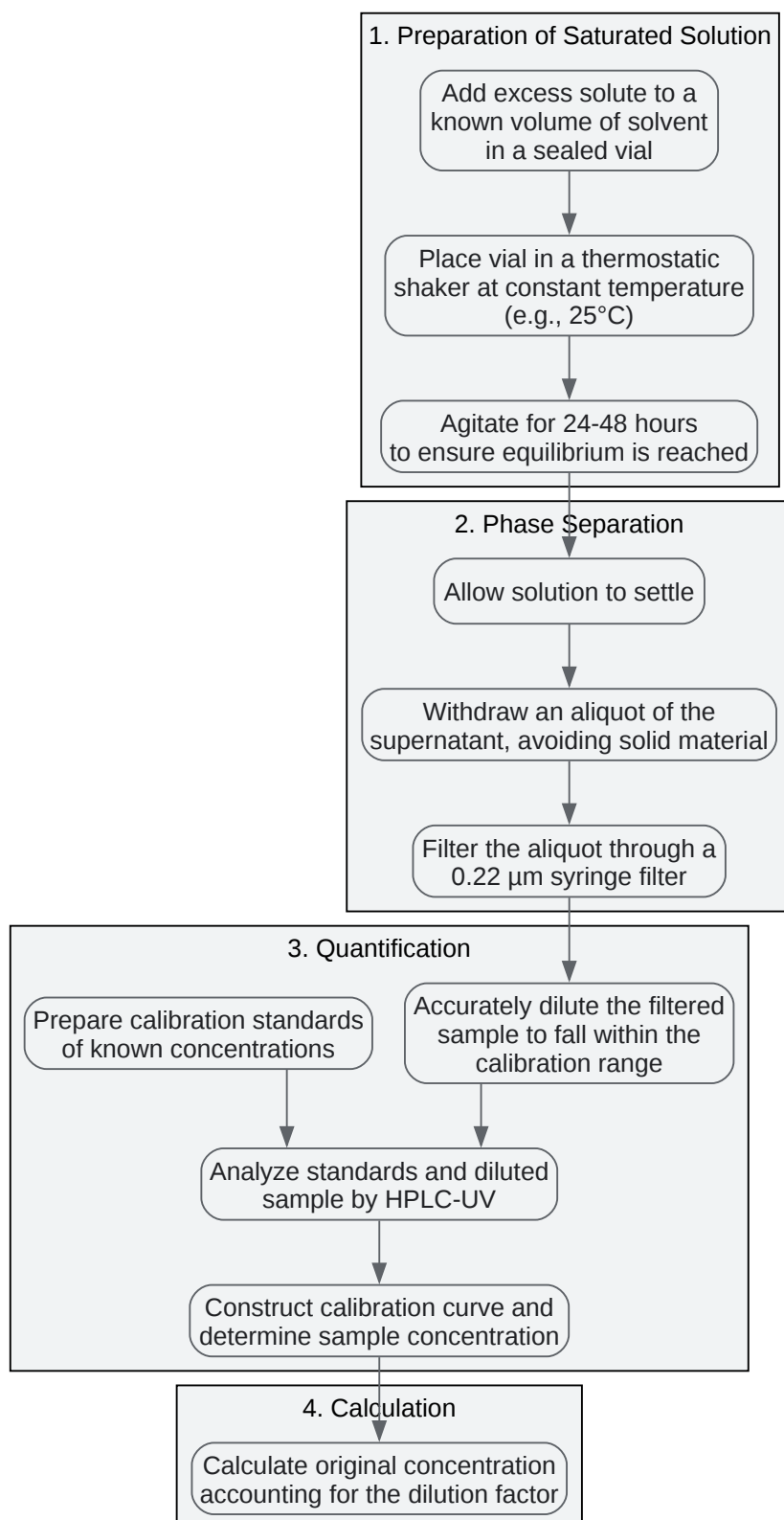
Detailed Step-by-Step Protocol: Shake-Flask Method

Objective: To determine the thermodynamic solubility of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** in a selected organic solvent at a specified temperature.

Materials and Reagents:

- **(S)-2-((3-Chlorophenoxy)methyl)oxirane** (high purity)
- Selected organic solvents (analytical or HPLC grade)
- Thermostatically controlled orbital shaker or water bath
- Calibrated analytical balance
- Glass vials with PTFE-lined screw caps
- Volumetric flasks and pipettes (Class A)
- Syringe filters (e.g., 0.22 µm PTFE)
- HPLC system with UV detector, C18 column, and appropriate mobile phase

Experimental Workflow Diagram

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Caption: Workflow for determining solubility via the shake-flask method.

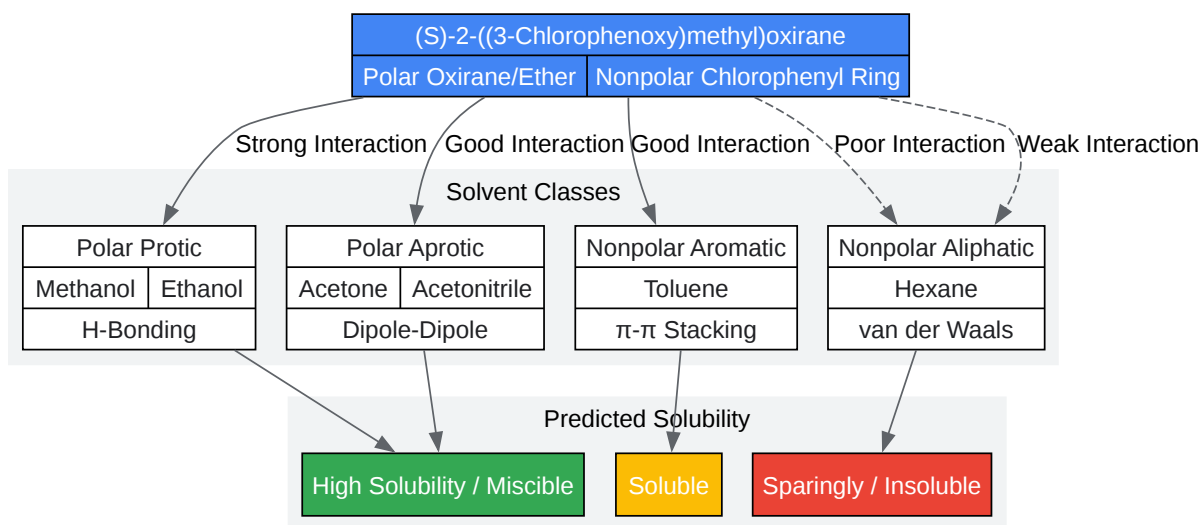
Procedure:

- Preparation of Saturated Solution: a. Add an excess amount of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** to a glass vial containing a precisely known volume of the selected organic solvent. The presence of undissolved solute is essential to ensure saturation.^[10] b. Seal the vial tightly and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 25.0 ± 0.5 °C). c. Agitate the mixture for a sufficient period (typically 24 to 48 hours) to allow the system to reach thermodynamic equilibrium.^{[9][12]}
- Sample Collection and Phase Separation: a. After equilibration, remove the vial from the shaker and allow it to stand undisturbed at the same temperature for at least 2 hours to let undissolved solids settle. b. Carefully withdraw an aliquot of the clear supernatant using a glass syringe. c. Immediately filter the aliquot through a 0.22 µm chemically compatible syringe filter into a clean vial to remove any microscopic particulate matter. This step is critical to prevent artificially high results.^[13]
- Quantitative Analysis (HPLC-UV): a. Calibration: Prepare a series of calibration standards by dissolving known masses of the compound in the chosen solvent to create solutions of varying, known concentrations. b. Sample Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve. c. Analysis: Analyze the calibration standards and the diluted sample using a validated HPLC-UV method. A typical starting point could be a C18 column with a mobile phase such as acetonitrile and water, with UV detection at a wavelength where the analyte shows strong absorbance (e.g., ~225 nm or ~275 nm).^[14] d. Quantification: Construct a calibration curve by plotting the peak area from the HPLC chromatograms against the concentration of the standards. Determine the concentration of the diluted sample from this curve.
- Calculation of Solubility: a. Calculate the concentration of the original, undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor. b. Express the final solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

Causality and Key Experimental Considerations

- **Ensuring Equilibrium:** The 24-48 hour agitation period is not arbitrary; it is the time required for the dissolution and precipitation rates to become equal, defining true thermodynamic solubility. Shorter times may only yield kinetic solubility, which can be higher and less stable. [9]
- **Temperature Control:** Solubility is highly temperature-dependent. Maintaining a constant and accurately known temperature throughout the experiment is crucial for reproducibility and data accuracy.
- **Purity of Materials:** The use of high-purity solute and analytical-grade solvents is essential to avoid impurities that could affect the solubility measurement.
- **Analytical Method Validation:** The HPLC method used for quantification must be validated for linearity, accuracy, and precision to ensure that the concentration measurements are reliable.

Solvent Selection Logic Diagram



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Caption: Relationship between solute structure and solvent class.

Conclusion

While publicly available quantitative data on the solubility of **(S)-2-((3-Chlorophenoxy)methyl)oxirane** is scarce, a systematic analysis of its molecular structure provides a strong basis for predicting its behavior in a range of organic solvents. The molecule's moderate polarity suggests it is miscible with common polar solvents such as alcohols, ketones, and esters, while showing lower solubility in nonpolar aliphatic hydrocarbons. For applications requiring precise data, this guide provides a robust, step-by-step protocol for the experimental determination of its thermodynamic solubility using the benchmark shake-flask method. By combining theoretical prediction with rigorous experimental methodology, researchers and process chemists can confidently select appropriate solvent systems to optimize the synthesis, purification, and formulation of this important chiral intermediate.

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